

IR-806 Dye: Application Notes and Protocols for Deep Tissue Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IR-806

Cat. No.: B15553370

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

IR-806 is a water-soluble, photostable near-infrared (NIR) cyanine dye that has emerged as a valuable tool for deep tissue fluorescence imaging. Its spectral properties, falling within the NIR-I window (700-900 nm), allow for deeper tissue penetration compared to visible light, owing to reduced absorption and scattering by biological components like hemoglobin and water.^[1] This characteristic, coupled with lower tissue autofluorescence in the NIR region, results in an improved signal-to-noise ratio, making **IR-806** an excellent candidate for various in vivo and in vitro imaging applications.^{[1][2]}

These application notes provide a comprehensive overview of **IR-806**, including its physicochemical properties, protocols for its use in deep tissue imaging, and methods for bioconjugation to enhance targeting specificity.

Physicochemical and Spectral Properties

The key characteristics of **IR-806** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Solvent/Conditions	Reference
Molecular Weight	735.33 g/mol	-	[3]
Appearance	Solid	-	
Solubility	Water Soluble	Aqueous solutions	
Absorption Maximum (λ_{max})	~806 nm	Aqueous Solution	
Emission Maximum (λ_{em})	Extends beyond 900 nm	Aqueous Solution	[4]
Molar Extinction Coefficient (ϵ)	~286,854 M ⁻¹ cm ⁻¹	Chloroform	Calculated from [5]
Quantum Yield (Φ_f)	0.0028	Dimethyl sulfoxide (DMSO)	[6]

Applications in Deep Tissue Imaging

The primary application of **IR-806** is in non-invasive in vivo imaging, where its NIR fluorescence enables visualization of biological structures and processes deep within living organisms.

Tumor Imaging

Unconjugated **IR-806** can passively accumulate in tumor tissues through the Enhanced Permeability and Retention (EPR) effect.[5][7] This phenomenon is attributed to the leaky vasculature and poor lymphatic drainage characteristic of many solid tumors, which allows for the preferential accumulation of macromolecules and nanoparticles.[5][7]

For active targeting, **IR-806** can be conjugated to molecules that specifically bind to tumor-associated antigens or receptors, such as antibodies or peptides. This approach significantly enhances the signal from the tumor while reducing background fluorescence from non-target tissues.

Vascular Imaging

Due to its retention in the bloodstream for a period after injection, **IR-806** can be used to visualize vasculature. This is valuable for studying blood flow, angiogenesis in tumors, and other vascular pathologies.

Experimental Protocols

Protocol 1: Preparation of IR-806 for In Vivo Injection

- **Reconstitution:** Dissolve the solid **IR-806** dye in sterile, pyrogen-free phosphate-buffered saline (PBS), pH 7.4, to create a stock solution. The concentration of the stock solution can be determined based on the desired final injection concentration and volume.
- **Dilution:** On the day of the experiment, dilute the stock solution with sterile PBS to the final desired concentration for injection. A typical starting dose for NIR dyes is in the range of 1-2 nmol per 25g mouse.^[2]
- **Sterilization:** Filter the final solution through a 0.22 µm sterile filter to remove any potential microbial contaminants before injection.

Protocol 2: In Vivo Deep Tissue Imaging in a Murine Tumor Model

- **Animal Model:** Use athymic nude mice (nu/nu) to minimize light scattering and absorption by fur.^[8] If using other strains, carefully shave the area to be imaged.
- **Tumor Implantation:** Subcutaneously implant tumor cells in the desired location on the mouse. Allow the tumors to grow to a suitable size for imaging (e.g., 50-100 mm³).
- **Dye Administration:** Administer the prepared **IR-806** solution to the mice via intravenous (tail vein) injection. The recommended injection volume for a 25g mouse is typically between 50-125 µl.^[8]
- **Imaging:**
 - Anesthetize the mouse using a suitable anesthetic (e.g., isoflurane).
 - Place the mouse in a small animal in vivo imaging system equipped for NIR fluorescence imaging.

- Set the excitation wavelength to be close to the absorption maximum of **IR-806** (~806 nm). An 808 nm laser is a common choice.[\[9\]](#)
- Use a long-pass filter to collect the emission signal (e.g., >830 nm).
- Optimize imaging parameters such as exposure time and laser power to achieve a good signal-to-noise ratio without saturating the detector. Laser power may range from 25-50 mW/cm².[\[9\]](#)
- Acquire images at various time points post-injection (e.g., 1, 4, 8, 24, and 48 hours) to determine the optimal time window for imaging, which depends on the pharmacokinetics of the dye and the specific application.
- Data Analysis:
 - Use the imaging system's software to draw regions of interest (ROIs) around the tumor and a non-tumor background area.
 - Quantify the fluorescence intensity in these ROIs.
 - Calculate the tumor-to-background ratio (TBR) to assess the imaging contrast.

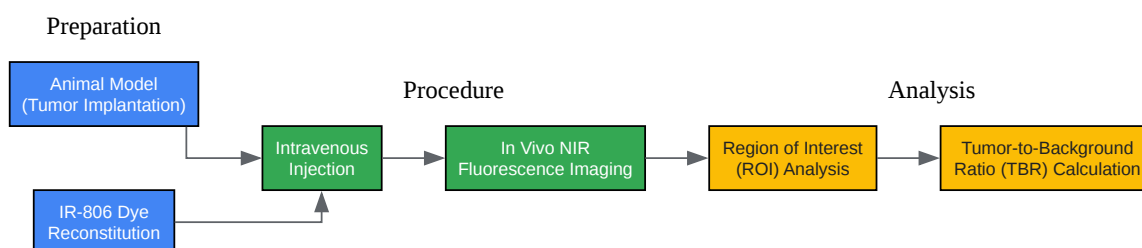
Protocol 3: Bioconjugation of IR-806 to an Antibody (General Protocol)

This protocol assumes the availability of an amine-reactive derivative of **IR-806** (e.g., **IR-806-NHS ester**). If not commercially available, the carboxylic acid form of **IR-806** can be activated to an NHS ester using standard carbodiimide chemistry.

- Antibody Preparation:
 - Prepare the antibody solution in an amine-free buffer, such as PBS, at a pH of 8.0-8.5.[\[10\]](#)
[\[11\]](#) A typical concentration is 2 mg/mL.[\[12\]](#)
 - Ensure the antibody solution is free of any stabilizers like bovine serum albumin (BSA) or preservatives like sodium azide that contain primary amines.
- Dye Preparation:

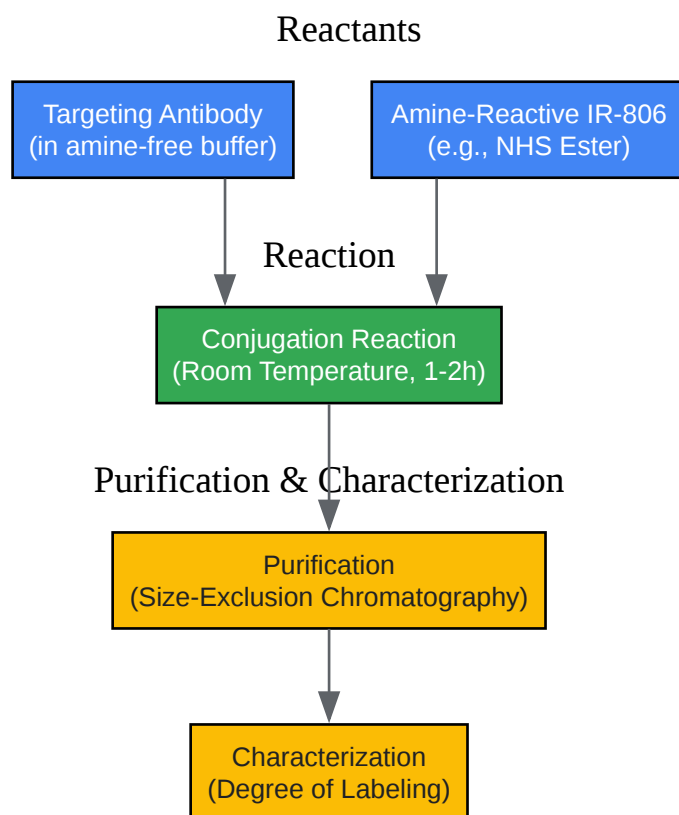
- Dissolve the **IR-806**-NHS ester in anhydrous dimethyl sulfoxide (DMSO) to create a stock solution (e.g., 10 mM).[10]
- Conjugation Reaction:
 - Add a calculated molar excess of the **IR-806**-NHS ester solution to the antibody solution while gently stirring. A typical starting molar ratio of dye to antibody is 10:1 to 20:1.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Remove the unconjugated dye from the antibody-dye conjugate using a size-exclusion chromatography column (e.g., Sephadex G-25) or dialysis.[13]
- Characterization:
 - Determine the degree of labeling (DOL), which is the average number of dye molecules per antibody, by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the absorption maximum of **IR-806** (~806 nm).

Visualizations



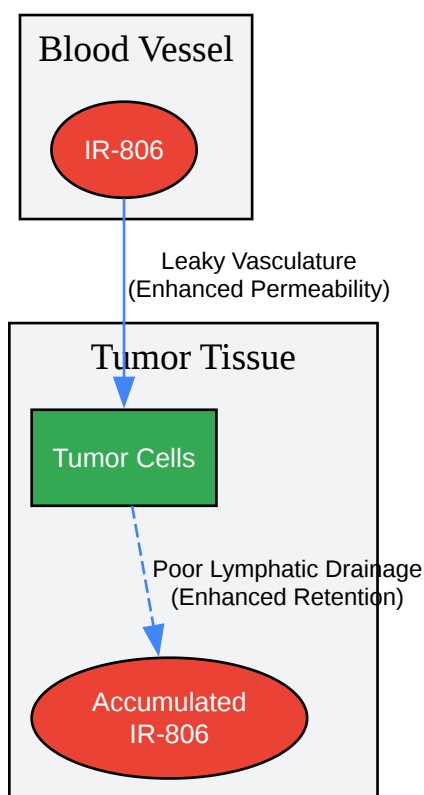
[Click to download full resolution via product page](#)

Caption: Workflow for in vivo deep tissue imaging using **IR-806** dye.



[Click to download full resolution via product page](#)

Caption: General workflow for the bioconjugation of **IR-806** to an antibody.



[Click to download full resolution via product page](#)

Caption: Mechanism of passive tumor targeting via the EPR effect.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [biotium.com](https://www.biotium.com) [biotium.com]
- 2. Near-infrared Molecular Probes for In Vivo Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 3. IR-806, Dye content 90 % | C₃₇H₄₄CIN₂NaO₆S₂ | CID 16220162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- 5. Optimization of the enhanced permeability and retention effect for near-infrared imaging of solid tumors with indocyanine green - PMC [pmc.ncbi.nlm.nih.gov]
- 6. rsc.org [rsc.org]
- 7. mdpi.com [mdpi.com]
- 8. Small Animal In vivo Imaging FAQs | Thermo Fisher Scientific - JP [thermofisher.com]
- 9. researchgate.net [researchgate.net]
- 10. Conjugation Protocol for Amine Reactive Dyes [bio-techne.com]
- 11. NHS ester protocol for labeling proteins [abberior.rocks]
- 12. broadpharm.com [broadpharm.com]
- 13. Antibody Conjugation Protocol | AAT Bioquest [aatbio.com]
- To cite this document: BenchChem. [IR-806 Dye: Application Notes and Protocols for Deep Tissue Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553370/docs#ir-806-dye-application-notes-and-protocols-for-deep-tissue-imaging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)